

# Solubility Profile of 4-Hydroxycyclohexanecarboxylic Acid: A Technical Guide

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## Compound of Interest

Compound Name: 4-Hydroxycyclohexanecarboxylic acid

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This technical guide provides a comprehensive overview of the solubility of **4-Hydroxycyclohexanecarboxylic acid**, a molecule of interest in various fields of chemical and pharmaceutical research. Understanding the solubility of this compound in different solvents is critical for its application in synthesis, formulation, and biological studies. This document compiles available quantitative solubility data, details relevant experimental methodologies, and discusses the physicochemical properties influencing its solubility.

## Physicochemical Properties

**4-Hydroxycyclohexanecarboxylic acid** ( $C_7H_{12}O_3$ , Molar Mass: 144.17 g/mol ) exists as two stereoisomers: cis and trans. The presence of both a hydroxyl and a carboxylic acid functional group imparts a polar character to the molecule, influencing its solubility in various media. The carboxylic acid moiety has a predicted pKa of approximately 4.51, which is crucial for understanding its pH-dependent aqueous solubility.<sup>[1]</sup>

## Quantitative Solubility Data

The solubility of a compound is a fundamental physical property that dictates its behavior in different solvent systems. The following tables summarize the available quantitative solubility

data for the cis and trans isomers of **4-Hydroxycyclohexanecarboxylic acid** in various solvents.

Table 1: Solubility of trans-**4-Hydroxycyclohexanecarboxylic Acid**

Solvent System	Solubility	Temperature	Method
Dimethyl Sulfoxide (DMSO)	28 mg/mL	Not Specified	Not Specified
Dimethyl Sulfoxide (DMSO)	100 mg/mL	Not Specified	Not Specified
10% DMSO / 90% Corn Oil	≥ 2.5 mg/mL	Not Specified	Not Specified

Table 2: Solubility of cis-**4-Hydroxycyclohexanecarboxylic Acid**

Solvent	Solubility Description	Temperature	Method
Water	Soluble[2]	Not Specified	Not Specified
Methanol	Almost transparent	Not Specified	Not Specified

Note: A significant lack of comprehensive, publicly available quantitative solubility data for both isomers in a wide range of common organic solvents and aqueous buffers at various temperatures was observed during the literature review for this guide.

## Experimental Protocol for Solubility Determination: The Shake-Flask Method

A widely accepted and reliable method for determining the equilibrium solubility of a compound is the shake-flask method. This protocol is a foundational technique in pharmaceutical and chemical research and is recommended by regulatory bodies such as the United States Pharmacopeia (USP).

## Principle

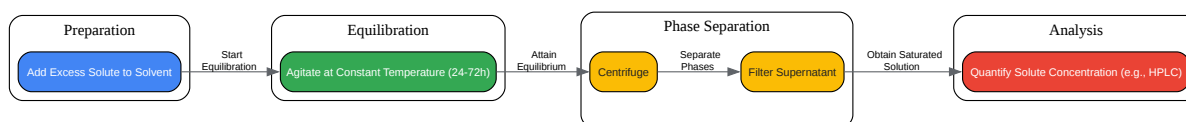
The shake-flask method involves agitating an excess amount of the solid compound in a specific solvent system at a constant temperature until equilibrium is reached between the dissolved and undissolved solute. The concentration of the solute in the resulting saturated solution is then determined analytically.

## Detailed Methodology

- Preparation of the Test System:
  - An excess amount of **4-Hydroxycyclohexanecarboxylic acid** is added to a known volume of the selected solvent in a sealed, temperature-controlled container (e.g., a glass vial or flask). The excess solid ensures that the solution becomes saturated.
- Equilibration:
  - The container is agitated using a mechanical shaker or magnetic stirrer at a constant, controlled temperature.
  - The agitation period is crucial and should be sufficient to ensure that thermodynamic equilibrium is achieved. This can often range from 24 to 72 hours. It is advisable to take samples at different time points (e.g., 24, 48, and 72 hours) to confirm that the concentration of the dissolved solute is no longer changing, thus indicating that equilibrium has been reached.
- Phase Separation:
  - Once equilibrium is established, the undissolved solid must be separated from the saturated solution. This is a critical step to avoid artificially high solubility values.
  - Common techniques for phase separation include centrifugation followed by careful filtration of the supernatant. The filter used should be chemically inert and should not absorb the solute (e.g., a PTFE syringe filter).
- Quantification of the Solute:

- The concentration of **4-Hydroxycyclohexanecarboxylic acid** in the clear, saturated filtrate is then determined using a validated analytical method.
- High-Performance Liquid Chromatography (HPLC) is a common and accurate technique for this purpose. A calibration curve should be generated using standard solutions of the compound at known concentrations to ensure accurate quantification.
- Data Reporting:
  - The solubility is typically reported in units of mass per volume (e.g., mg/mL) or molarity (mol/L) at the specified temperature.

Below is a graphical representation of the experimental workflow for the shake-flask method.



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## References

- 1. Human Metabolome Database: Showing metabocard for 4-Hydroxycyclohexylcarboxylic acid (HMDB0001988) [hmdb.ca]
- 2. CAS 3685-22-1: cis-4-hydroxycyclohexanecarboxylic acid [cymitquimica.com]
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